

An In-depth Technical Guide to 4-Amino-5,6-dimethoxypyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,6-Dimethoxypyrimidin-4-amine

Cat. No.: B105487

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-5,6-dimethoxypyrimidine is an organic compound featuring a pyrimidine core, which is a foundational structure in various biologically significant molecules, including nucleic acids.^[1] This technical guide provides a comprehensive overview of the known physical characteristics of 4-Amino-5,6-dimethoxypyrimidine, detailed experimental protocols for its synthesis, and a discussion of its potential biological significance, supported by visualizations of relevant chemical and biological processes.

Core Physical and Chemical Characteristics

4-Amino-5,6-dimethoxypyrimidine is a white to off-white crystalline solid.^[1] Its chemical structure is characterized by a pyrimidine ring substituted with an amino group at position 4 and two methoxy groups at positions 5 and 6.^[1] This compound is reported to be soluble in polar solvents such as water and alcohols.^[1]

Quantitative Data Summary

Property	Value	Source
CAS Number	5018-45-1	[2]
Molecular Formula	C ₆ H ₉ N ₃ O ₂	[1][2]
Molecular Weight	155.15 g/mol	[2]
Appearance	White to off-white crystalline solid	[1]
Solubility	Soluble in polar solvents (e.g., water, alcohols)	[1]

Experimental Protocols

The synthesis of 4-Amino-5,6-dimethoxypyrimidine can be achieved through various chemical pathways. Below is a detailed methodology adapted from established synthetic routes for similar pyrimidine derivatives.

Synthesis of 4-Amino-5,6-dimethoxypyrimidine

Objective: To synthesize high-purity, crystalline 4-amino-5,6-dimethoxypyrimidine.

Materials:

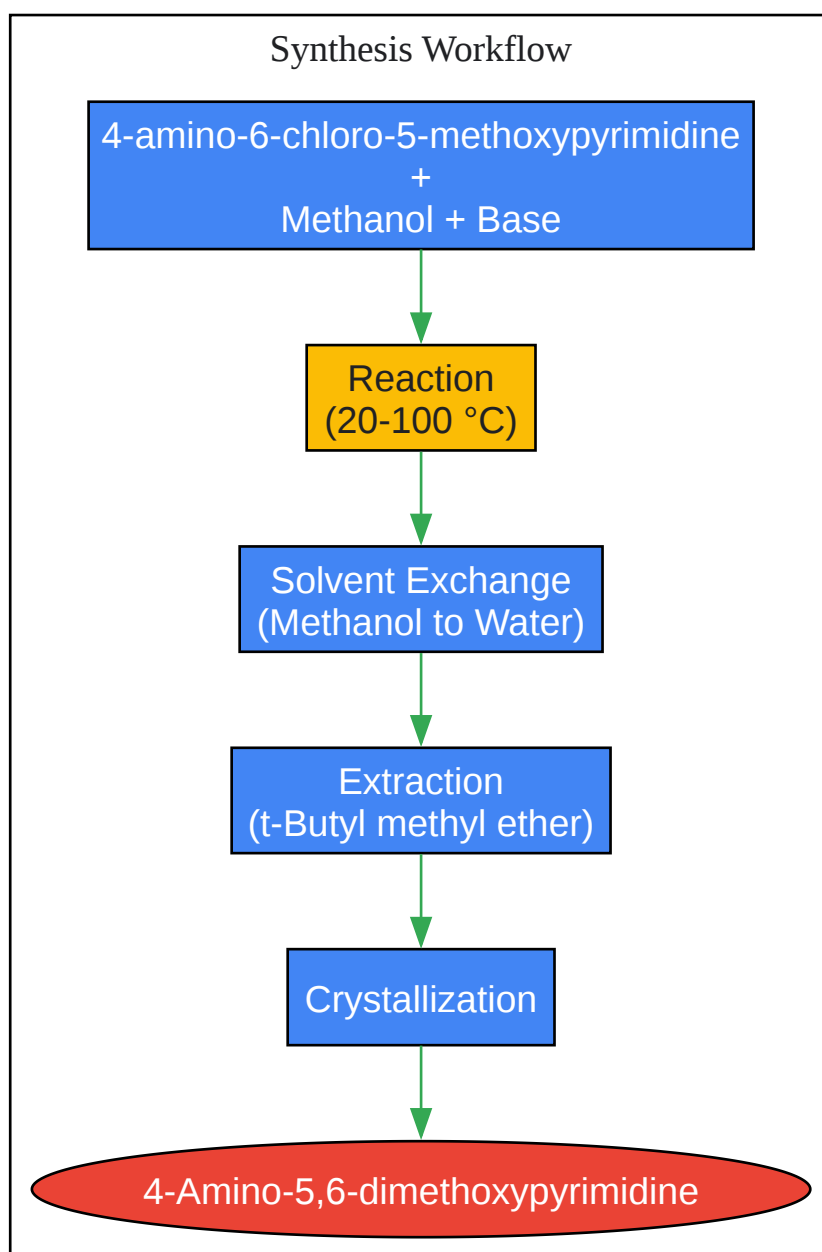
- 4-amino-6-chloro-5-methoxypyrimidine
- Methanol
- A suitable base (e.g., sodium methoxide)
- Water
- t-Butyl methyl ether

Procedure:

- Reaction: 4-amino-6-chloro-5-methoxypyrimidine is reacted with methanol in the presence of a base. This reaction is typically carried out at a temperature ranging from 20 to 100 °C.

- Solvent Exchange: The methanolic solvent is then either completely or partially replaced with water.
- Extraction: The resulting aqueous or aqueous-methanolic solution is extracted with t-butyl methyl ether.
- Crystallization: The final product, 4-amino-5,6-dimethoxypyrimidine, is crystallized from the t-butyl methyl ether extract.

Experimental Workflow for Synthesis



[Click to download full resolution via product page](#)

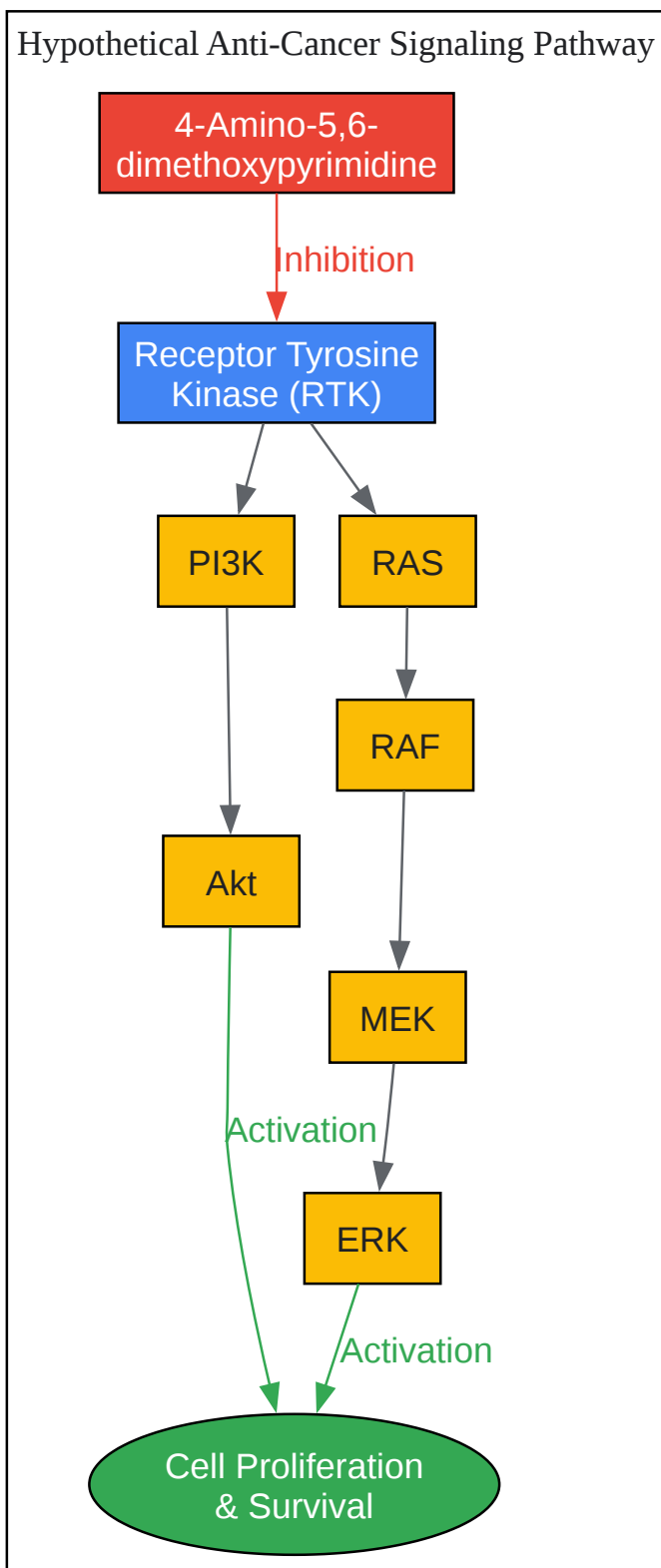
Caption: A flowchart illustrating the key steps in the synthesis of 4-Amino-5,6-dimethoxypyrimidine.

Potential Biological Significance and Signaling Pathways

While specific signaling pathways for 4-Amino-5,6-dimethoxypyrimidine are not extensively documented, the broader class of aminopyrimidine derivatives has garnered significant interest in drug discovery, particularly in oncology. Many aminopyrimidine compounds have been investigated as inhibitors of various protein kinases, which are crucial regulators of cell signaling pathways implicated in cancer cell proliferation, survival, and metastasis.

Given the structural similarities to known kinase inhibitors, it is plausible that 4-Amino-5,6-dimethoxypyrimidine could exert anti-cancer effects by targeting key signaling molecules. A hypothetical mechanism of action could involve the inhibition of a receptor tyrosine kinase (RTK), leading to the downstream suppression of pro-survival pathways such as the PI3K/Akt and MAPK/ERK pathways.

Hypothetical Signaling Pathway Inhibition



[Click to download full resolution via product page](#)

Caption: A diagram showing a hypothetical signaling pathway inhibited by 4-Amino-5,6-dimethoxypyrimidine.

This guide serves as a foundational resource for professionals engaged in research and development involving 4-Amino-5,6-dimethoxypyrimidine. The provided data and protocols are intended to facilitate further investigation into the properties and potential applications of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. scbt.com [scbt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Amino-5,6-dimethoxypyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105487#4-amino-5-6-dimethoxypyrimidine-physical-characteristics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com